

An In-depth Technical Guide to Ethylene Phosphate: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethylene phosphate

CAS No.: 6711-47-3

Cat. No.: B14073141

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethylene phosphate, a cyclic organophosphate ester, and its derivatives are of significant interest across various scientific disciplines, particularly in materials science and medicine. Its unique chemical structure, characterized by a strained five-membered ring, imparts desirable reactivity for polymerization and chemical modification. This guide provides a comprehensive overview of the synthesis, key physicochemical properties, and notable applications of **ethylene phosphate**, with a particular focus on its relevance to drug development. Detailed experimental protocols for its synthesis are provided, along with a summary of its quantitative properties and visualizations of key chemical pathways.

Introduction

Ethylene phosphate, systematically named 2-oxo-1,3,2-dioxaphospholane, is the simplest cyclic phosphate ester derived from ethylene glycol. The inherent ring strain of this five-

membered heterocyclic compound makes it a valuable monomer for ring-opening polymerization (ROP), leading to the formation of poly(**ethylene phosphate**) (PEP). PEP is a biocompatible and biodegradable polymer with structural similarities to the backbone of nucleic acids, making it an attractive candidate for various biomedical applications, including drug delivery systems. This guide will delve into the core aspects of **ethylene phosphate** chemistry, providing a technical foundation for researchers and professionals working in related fields.

Synthesis of Ethylene Phosphate and its Precursors

The synthesis of **ethylene phosphate** typically proceeds through the formation of a more stable and reactive intermediate, 2-chloro-1,3,2-dioxaphospholane 2-oxide. This intermediate can then be further modified to yield various **ethylene phosphate** derivatives.

Synthesis of 2-Chloro-1,3,2-dioxaphospholane 2-oxide

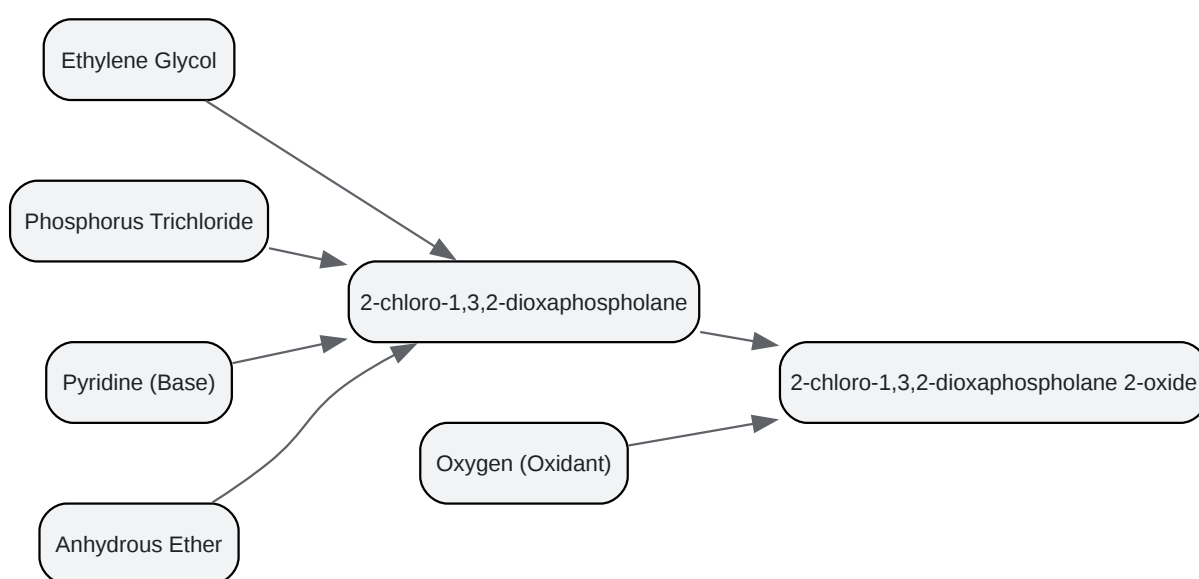
A common and efficient method for the synthesis of the key precursor, 2-chloro-1,3,2-dioxaphospholane 2-oxide, involves the reaction of ethylene glycol with phosphorus trichloride, followed by oxidation.

Experimental Protocol:

- Materials: Ethylene glycol, phosphorus trichloride, pyridine (or other suitable base), anhydrous ether (or other inert solvent), and an oxidizing agent (e.g., oxygen).
- Procedure:
 - In a reaction flask equipped with a stirrer and under an inert atmosphere, a solution of ethylene glycol and pyridine in anhydrous ether is prepared.
 - The flask is cooled to a low temperature (e.g., -16 to -17 °C).
 - Phosphorus trichloride is added dropwise to the stirred solution. A precipitate of pyridine hydrochloride will form.
 - After the addition is complete, the reaction mixture is allowed to stir at room temperature for approximately 1.5 hours.
 - The pyridine hydrochloride precipitate is removed by filtration.

- The resulting ether solution contains 2-chloro-1,3,2-dioxaphospholane.
- This intermediate is then oxidized to 2-chloro-1,3,2-dioxaphospholane 2-oxide. This can be achieved by bubbling dry oxygen through the solution.
- The final product can be purified by distillation under reduced pressure.[1]

Logical Relationship of Synthesis:



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 2-chloro-1,3,2-dioxaphospholane 2-oxide.

Synthesis of Ethylene Phosphate Derivatives

The versatile 2-chloro-1,3,2-dioxaphospholane 2-oxide serves as a starting point for a variety of **ethylene phosphate** derivatives through esterification reactions. For instance, 2-ethoxy-1,3,2-dioxaphospholane 2-oxide (ethyl **ethylene phosphate**) can be synthesized by reacting the chloro-derivative with ethanol in the presence of a base like pyridine.[2]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **ethylene phosphate** and its derivatives is crucial for their application. The data presented below is primarily for the key intermediate, 2-chloro-1,3,2-dioxaphospholane 2-oxide, and the common derivative, 2-ethoxy-1,3,2-dioxaphospholane 2-oxide, due to the limited availability of data for the parent **ethylene phosphate**.

Quantitative Data Summary

Property	2-Chloro-1,3,2-dioxaphospholane 2-oxide	2-Ethoxy-1,3,2-dioxaphospholane 2-oxide
Molecular Formula	C ₂ H ₄ ClO ₃ P	C ₄ H ₉ O ₄ P
Molecular Weight	142.48 g/mol [3][4]	152.09 g/mol [5]
Appearance	Clear, colorless liquid[3]	-
Melting Point	12-14 °C[3]	-
Boiling Point	89-91 °C @ 0.8 mmHg[3]	100 °C @ 0.5 mmHg[6]
Density	1.55 g/mL at 25 °C	-
Refractive Index (n _{20/D})	1.45	-
Solubility	Miscible with water and chloroform[3]	-

Chemical Reactivity and Signaling Pathways

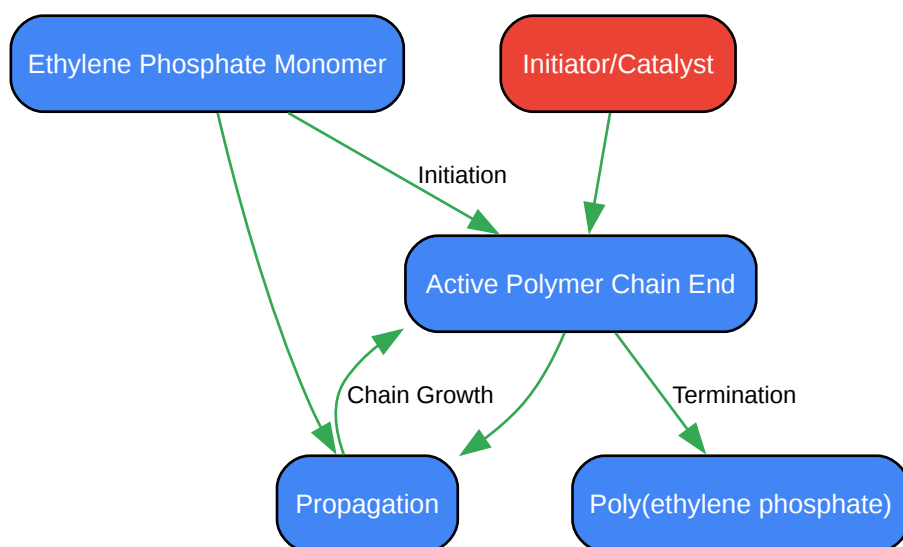
Hydrolysis

The five-membered ring of **ethylene phosphate** is susceptible to hydrolysis. This reactivity is a key aspect of the biodegradability of poly(**ethylene phosphate**).

Ring-Opening Polymerization (ROP)

The most significant chemical property of **ethylene phosphate** is its ability to undergo ring-opening polymerization. This process can be initiated by various catalysts and leads to the formation of high molecular weight poly(**ethylene phosphate**)s.

ROP Signaling Pathway Diagram:



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of ring-opening polymerization.

Applications in Drug Development

The unique properties of **ethylene phosphate** and its polymeric form, poly(**ethylene phosphate**), make them highly valuable in the field of drug development.

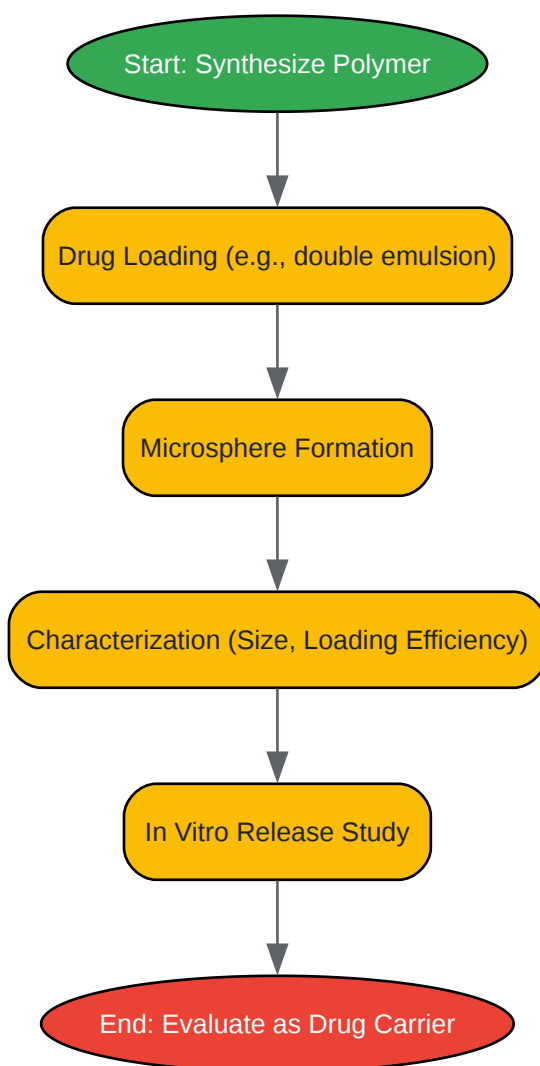
Drug Delivery Systems

Poly(**ethylene phosphate**)s are being extensively explored as carriers for controlled drug delivery. Their biocompatibility and biodegradability are key advantages. Copolymers of poly(D,L-lactide) and poly(ethylethylene phosphate) have been successfully used to prepare microspheres for the controlled release of proteins like bovine serum albumin (BSA).[7] These systems can offer near-linear release profiles over extended periods.[7]

Biomedical Materials

Ethylene glycol methacrylate phosphate, a derivative, is used in the development of biocompatible materials such as hydrogels for tissue engineering and as a component in drug delivery systems.[8][9] These materials can promote cell adhesion and proliferation, creating favorable environments for tissue regeneration.[9]

Experimental Workflow for Drug Carrier Preparation:



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and evaluating polymer-based drug carriers.

Safety and Handling

2-Chloro-1,3,2-dioxaphospholane 2-oxide is a corrosive substance that can cause severe skin burns and eye damage.[3] It should be handled with appropriate personal protective equipment, including gloves and safety goggles, in a well-ventilated area. It is also moisture-sensitive and should be stored in a cool, dry place.

Conclusion

Ethylene phosphate is a versatile chemical building block with significant potential, particularly in the development of advanced biomaterials and drug delivery systems. Its ability to undergo controlled ring-opening polymerization to form biocompatible and biodegradable polymers is a key attribute driving its research and application. This guide has provided a foundational understanding of its synthesis, properties, and applications, offering valuable insights for researchers and professionals in the pharmaceutical and materials science fields. Further research into the properties of the parent **ethylene phosphate** and the development of novel derivatives will undoubtedly expand its utility in the future.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [omicsonline.org](https://www.omicsonline.org) [omicsonline.org]
- 2. pubs.rsc.org [pubs.rsc.org]
- 3. [echemi.com](https://www.echemi.com) [echemi.com]
- 4. 2-Chloro-1,3,2-dioxaphospholane 2-oxide | C₂H₄ClO₃P | CID 81087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Ethoxy-1,3,2-dioxaphospholane 2-Oxide | C₄H₉O₄P | CID 10034799 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Ethoxy-1,3,2-dioxaphospholane 2-Oxide | CAS#:823-31-4 | Chemsrsc [chemsrc.com]
- 7. Poly(D,L-lactide-co-ethyl ethylene phosphate)s as new drug carriers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Cas 24599-21-1,ETHYLENE GLYCOL METHACRYLATE PHOSPHATE | lookchem [lookchem.com]
- 9. Buy Ethylene glycol methacrylate phosphate | 24599-21-1 [smolecule.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethylene Phosphate: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14073141/docs#an-in-depth-technical-guide-to-ethylene-phosphate-synthesis-properties-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)